

Available Experimental Data on VEGFR-2-IN-24

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Compound Focus: Vegfr-2-IN-24

Cat. No.: S12873144

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The data below is compiled from a supplier's product information and an associated research article [1].

Table 1: Summary of Reported Biological Activity for VEGFR-2-IN-24

Assay Type	Cell Line / Target	Reported IC ₅₀ Value	Experimental Context Notes
Enzymatic Inhibition	VEGFR-2	0.22 μ M	Incubation time: 5 minutes [1].
Cytotoxicity (MTT Assay)	HepG-2 (Liver Cancer)	11.19 μ M	Incubation: 72 hours [1].
Cytotoxicity (MTT Assay)	HCT-116 (Colon Cancer)	8.99 μ M	Incubation: 72 hours [1].
Cytotoxicity (MTT Assay)	MCF-7 (Breast Cancer)	7.10 μ M	Incubation: 72 hours [1].

Information Gaps and Recommended Next Steps

To compile the detailed application notes and protocols you need, the following critical information is currently missing from the publicly available search results:

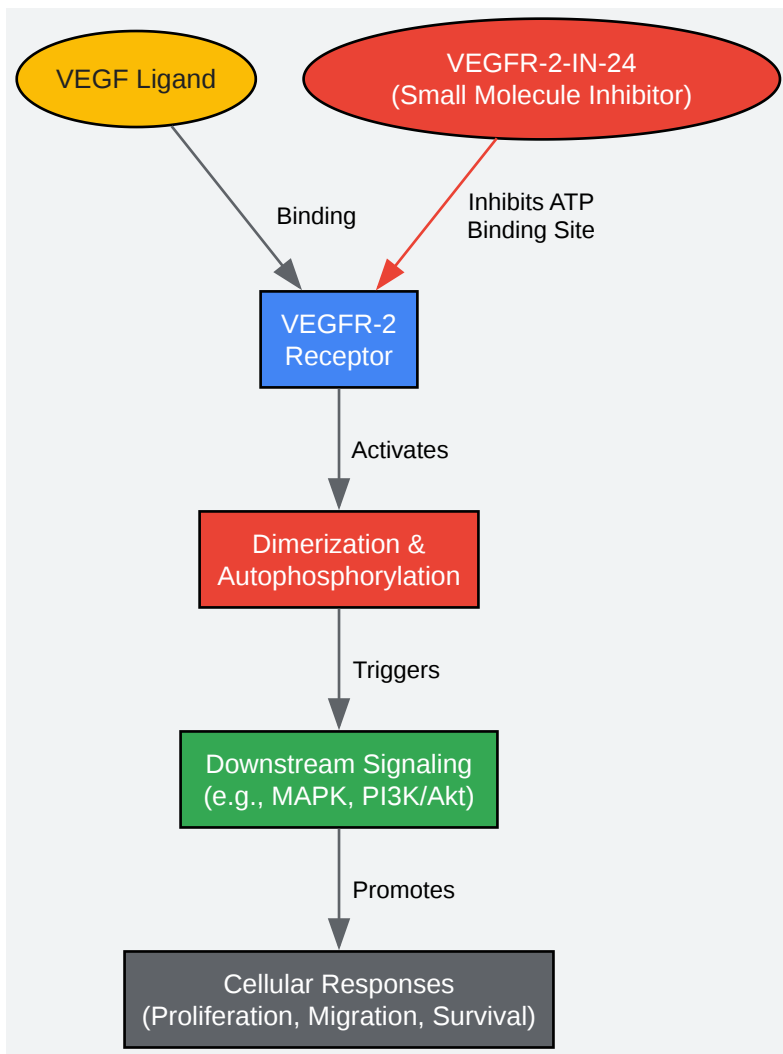
- **Detailed Experimental Protocols:** The search results lack step-by-step methodologies for the MTT and enzymatic inhibition assays specific to **VEGFR-2-IN-24**.
- **Complete Biological Characterization:** Data on key areas like **pharmacokinetics (ADME)**, **in vivo efficacy** in animal models, **safety and toxicology profiles**, and **selectivity** against other kinases is not available in the searched sources.
- **Chemical Synthesis Protocol:** The procedure for synthesizing **VEGFR-2-IN-24** is not provided.

To proceed, I suggest you:

- **Contact the Source Supplier:** Reach out to **MedChemExpress (MCE)** directly for any technical data sheets or application notes they may have for product **HY-147902 (VEGFR-2-IN-24)** [1].
- **Retrieve the Primary Literature:** Obtain the full text of the cited research article (PubMed ID: 38728867) for potentially more detailed experimental sections [1].
- **Consult Brofer Methodologies:** Review general protocols for VEGFR-2 inhibitors from highly-cited and authoritative papers in the field for standard practices you can adapt [2] [3].

VEGFR-2 Signaling and Inhibitor Mechanism

The diagram below illustrates the general mechanism of VEGFR-2 inhibition, which provides context for how **VEGFR-2-IN-24** is expected to function.



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This generalized signaling pathway and inhibition mechanism is consistent with the function of established VEGFR-2 inhibitors and provides a framework for understanding the role of **VEGFR-2-IN-24** [2] [3] [4].

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References

1. VEGFR-2-IN-24 | VEGFR-2 Inhibitor | MedChemExpress [medchemexpress.com]

2. Targeting VEGFR - 2 breast cancer: synthesis and in silico and in... in [pubs.rsc.org]
3. Targeting vascular endothelial growth receptor-2 (VEGFR-2): structural biology, functional insights, and therapeutic resistance - PMC [pmc.ncbi.nlm.nih.gov]
4. Targeting the VEGFR for angiogenesis and... 2 signaling pathway [nature.com]

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